

Data Presentation: Core Safety and Physical Properties

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Compound of Interest

Compound Name: Azure B
CAS No.: 1231958-32-9
Cat. No.: B7798735

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A thorough understanding of **Azure B**'s chemical and toxicological properties is fundamental to its safe use. The following tables summarize key quantitative data extracted from safety data sheets (SDS) and chemical databases.

Table 1: Physical and Chemical Properties of **Azure B**

Property	Value	Reference
Chemical Formula	C ₁₅ H ₁₆ ClN ₃ S	[2][3]
Molecular Weight	305.83 g/mol	[4]
Appearance	Green glistening crystals or dark-green powder	
Melting Point	~205 °C (decomposes)	
Solubility	Soluble in water and ethanol	
Maximum Absorption (λ _{max})	645 nm	
pKa	7.4	

Table 2: Toxicological Data

Metric	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	65 mg/kg	Mouse	Intravenous	

Note: The toxicological properties of this material have not been fully investigated. Accidental ingestion may be damaging to the health of the individual. Large oral doses of related compounds (phenothiazines) may cause liver damage, anemia, and photosensitization.

Table 3: Occupational Exposure Limits

Substance	Limit Type (8-hr TWA)	Value	Jurisdiction	Reference
Dust (Inhalable)	WEL	10 mg/m ³	UK	
Dust (Respirable)	WEL	4 mg/m ³	UK	

WEL: Workplace Exposure Limit; TWA: Time-Weighted Average

Hazard Identification and First Aid

Azure B is considered a hazardous substance. It may cause irritation to the eyes, skin, and respiratory tract.

First Aid Procedures:

- Inhalation: Remove the individual from exposure and move to fresh air immediately. Seek medical aid if coughing or other symptoms appear.
- Skin Contact: Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.

- **Eye Contact:** Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical aid.
- **Ingestion:** If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical aid.

Experimental Protocols

Detailed protocols are essential for minimizing exposure and ensuring procedural consistency.

Protocol 1: Personal Protective Equipment (PPE) Selection and Use

- **Risk Assessment:** Before handling **Azure B**, assess the potential for dust generation, splashing, and aerosolization.
- **Eye and Face Protection:** Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. Contact lenses should not be worn as they can absorb and concentrate irritants.
- **Hand Protection:** Wear suitable chemical protection gloves tested according to EN 374. For dry, undissolved solids, nitrile rubber, polychloroprene, or PVC gloves are recommended. For solutions, nitrile rubber gloves with a thickness >0.11 mm and a breakthrough time of >480 minutes are advised. Always inspect gloves for degradation before use and wash hands thoroughly after removal.
- **Body Protection:** Wear a lab coat or overalls. For tasks with a high risk of splashing, a PVC apron should also be worn.
- **Respiratory Protection:** Conduct all work with **Azure B** powder in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low. If engineering controls are insufficient or if significant dust is generated, use an approved particulate filter respirator (e.g., N95 or P1).

Protocol 2: Preparation of an **Azure B** Staining Solution

- **Preparation:** Designate a specific area for weighing and preparing the solution, preferably within a chemical fume hood or on a bench with local exhaust ventilation.

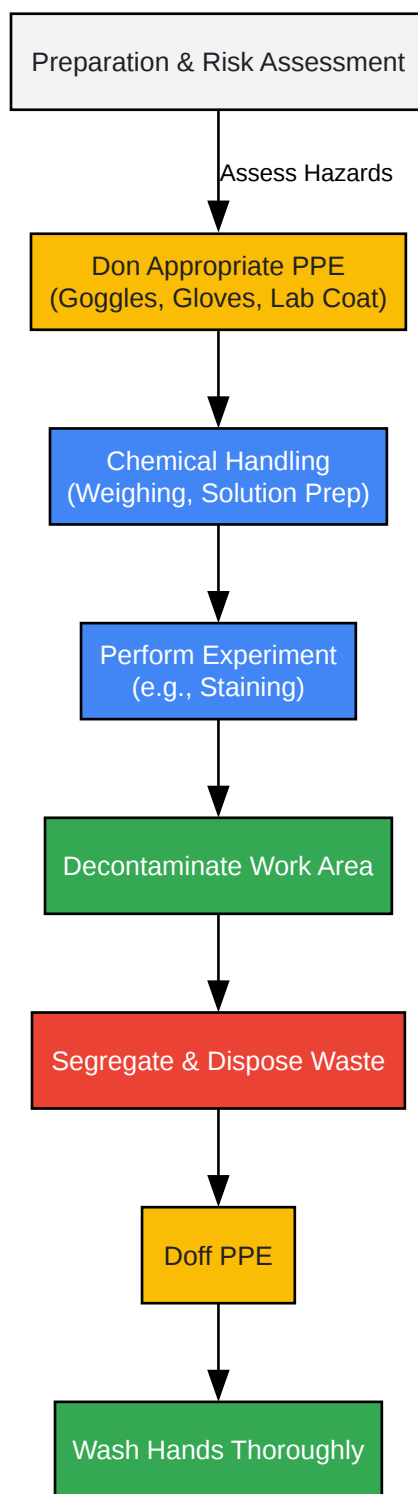
- **Pre-Weighing:** Tare a clean, sealable container on a calibrated analytical balance.
- **Weighing:** Carefully weigh the required amount of **Azure B** powder, minimizing dust generation. Use anti-static weigh boats or paper.
- **Solubilization:** In the ventilated area, slowly add the powder to the solvent (e.g., distilled water or ethanol) while stirring to prevent clumping and dust formation. Do not add solvent directly to the bulk powder container.
- **Storage:** Once fully dissolved, securely seal the container. Label it clearly with the chemical name, concentration, date, and appropriate hazard symbols. Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.

Protocol 3: Spill Cleanup (Minor Dry Spill)

- **Evacuate and Secure:** Advise personnel in the immediate area of the spill. Ensure proper PPE is worn before cleanup.
- **Control Dust:** Do not use a dry brush or compressed air. Gently cover the spill with damp paper towels to prevent the powder from becoming airborne.
- **Clean Up:** Use dry clean-up procedures. Carefully scoop the material into a suitable, labeled container for waste disposal.
- **Decontaminate:** Wipe the spill area with a damp cloth, followed by a standard laboratory disinfectant or cleaning solution.
- **Disposal:** Place all contaminated materials (paper towels, wipes, gloves) into the designated hazardous waste container.

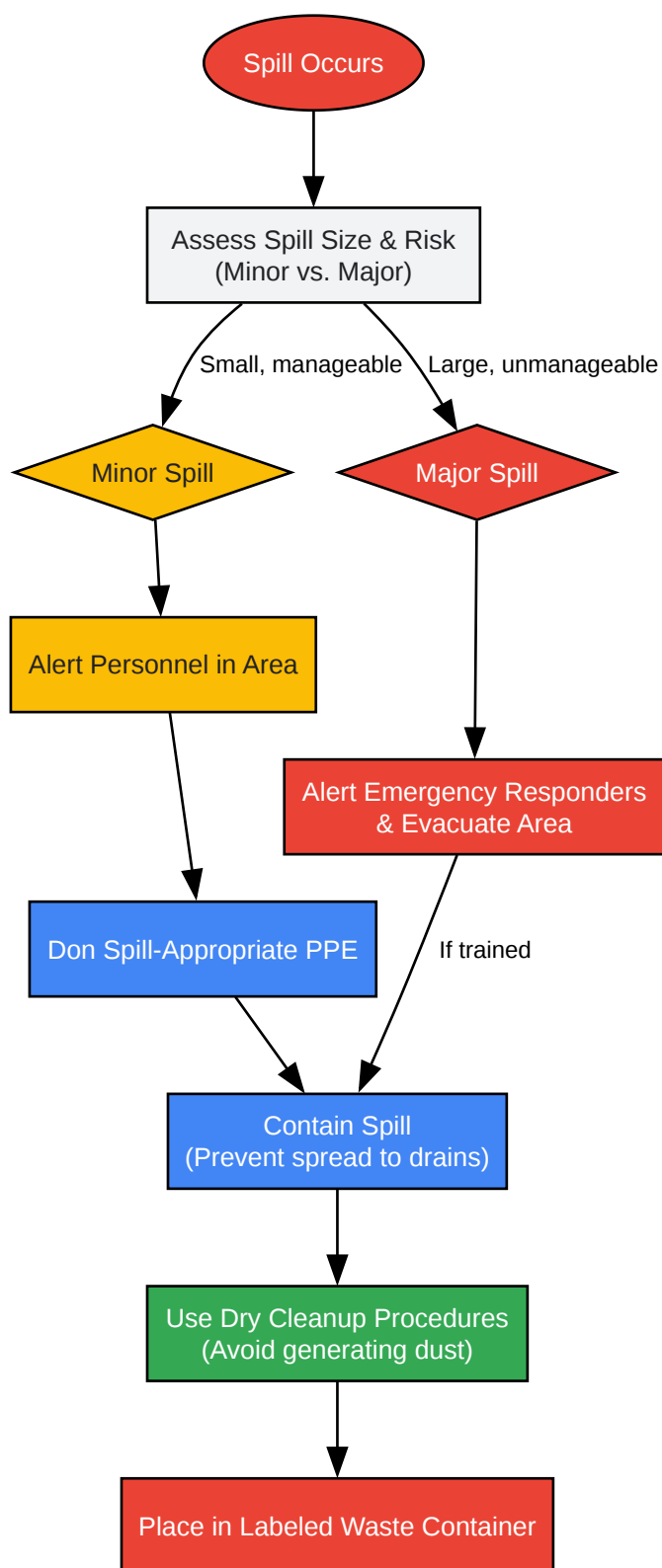
Visualized Workflows and Relationships

The following diagrams illustrate key workflows for safely handling **Azure B**.



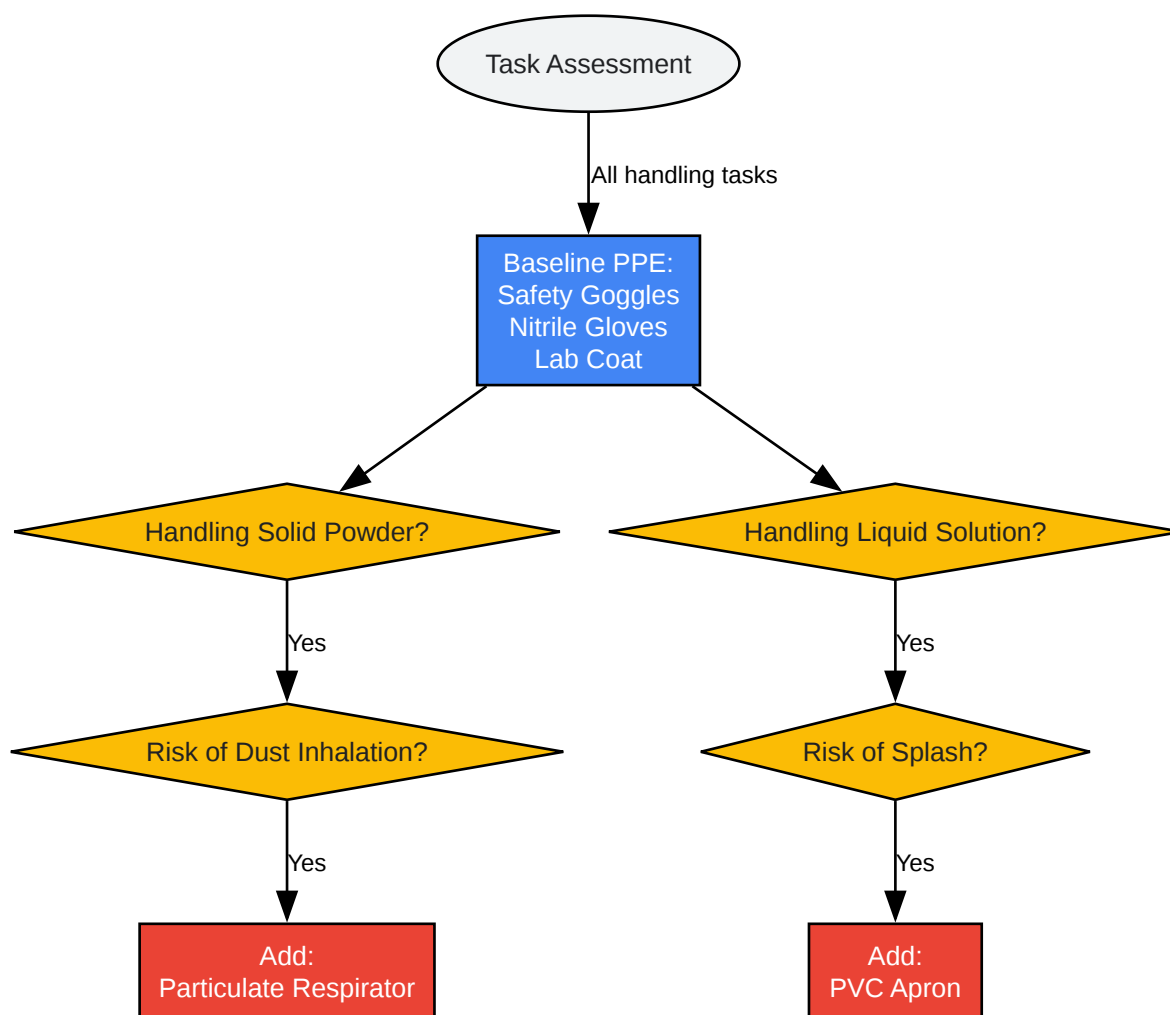
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Caption: Standard workflow for handling **Azure B** in a laboratory setting.



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Caption: Emergency response workflow for an **Azure B** spill.



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Caption: Decision guide for selecting appropriate Personal Protective Equipment (PPE).

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